

# Dalargin: A Comparative Analysis of In Vivo and In Vitro Effects

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## Compound of Interest

Compound Name: *Dalargin*

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**Dalargin**, a synthetic hexapeptide analogue of the endogenous opioid [Leu]-enkephalin, has demonstrated a range of biological activities. This guide provides a comparative overview of its effects observed in living organisms (in vivo) versus controlled laboratory settings (in vitro), supported by experimental data and methodologies.

## Quantitative Data Summary

The following tables summarize the key quantitative findings from various studies on **Dalargin**, offering a clear comparison between its in vivo and in vitro activities.

### Table 1: In Vitro Receptor Binding and Activity

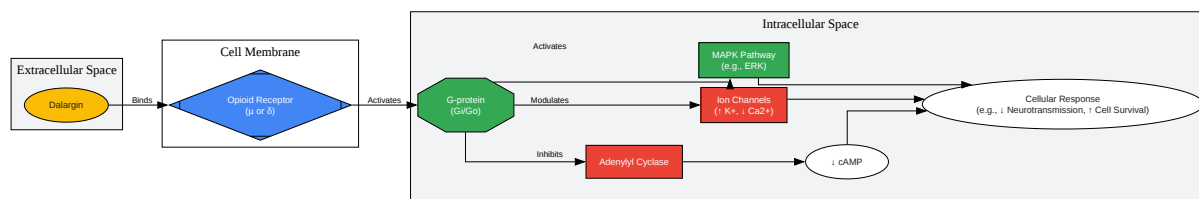
Parameter	Tissue/Preparation	Receptor Type	Value	Reference
Naloxone KB	Guinea-pig myenteric plexus	$\mu$ -opioid	3.0 nM	[1]
[Met5]-dalargin KB	Hamster and mouse vasa deferentia	$\delta/\mu$ -opioid	5.5 nM	[1][2]
[L-Ala2]-dalargin KB	Guinea-pig myenteric plexus	Multiple opioid	7.9 nM	[1][2]
Dalarginamide KB	Hamster vasa deferentia	$\delta$ -opioid	5.0 nM	[2]
N-Me-[L-Phe4]-dalarginamide KB	Not Specified	$\mu$ -opioid	2.6 nM	[1][2]

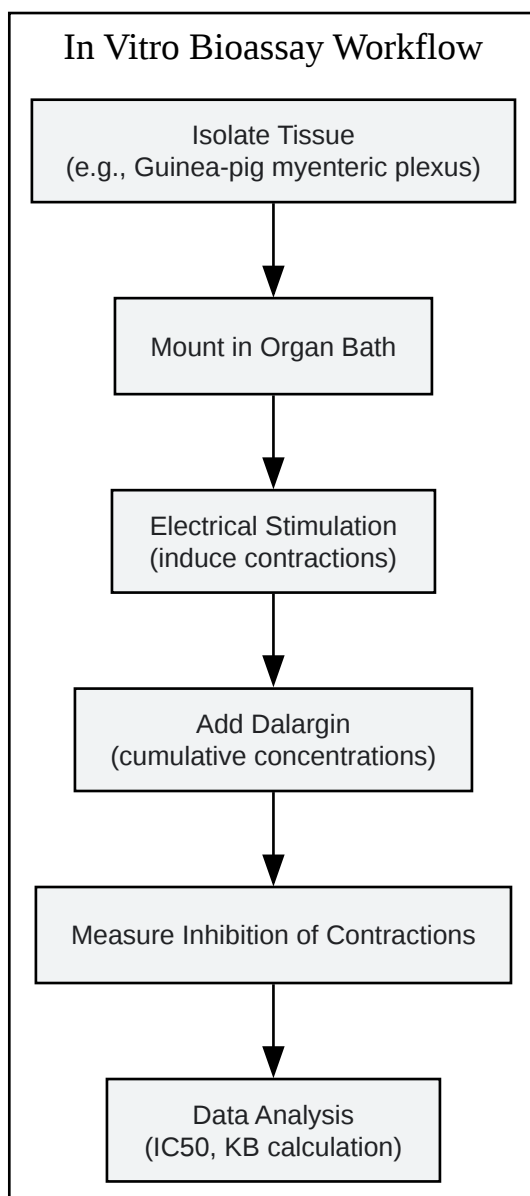
**Table 2: In Vivo Efficacy and Dosage**

Effect	Animal Model	Dosage	Outcome	Reference
Cytoprotection	Rat (cystamine-induced duodenal ulcer)	10 µg/kg	Prevention of ulceration	[3]
Anti-stress	Rat (chronic stress)	Not Specified	Normalization of behavioral and morphological changes	[4]
Ulcerative Colitis	Mouse (DSS-induced)	100 µg/kg daily	Decrease in TGF-β, increase in EGF	[5][6]
Analgesia	Mouse (hot-plate test)	Intravenous	No central analgesic effect without a vector	[7]
Wound Healing	Not Specified	Not Specified	Promotes healing of duodenal and gastric ulcers	[8]

## Signaling Pathways and Mechanisms of Action

**Dalargin** primarily exerts its effects through interaction with opioid receptors, predominantly  $\mu$  ( $\mu$ ) and  $\delta$  ( $\delta$ ) receptors. The downstream signaling cascade initiated by **Dalargin** binding to these G-protein coupled receptors (GPCRs) leads to various cellular responses.





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